

Head-to-head comparison of NF110 from different chemical suppliers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NF110

Cat. No.: B12419100

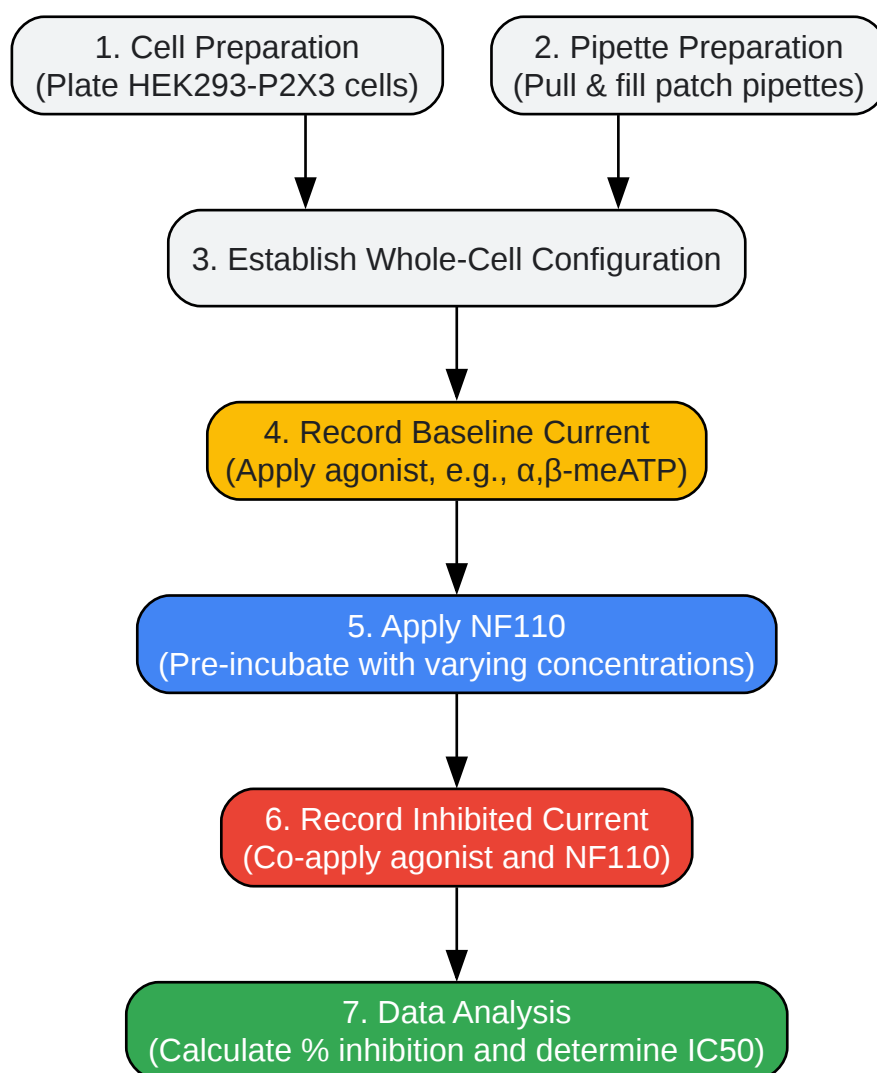
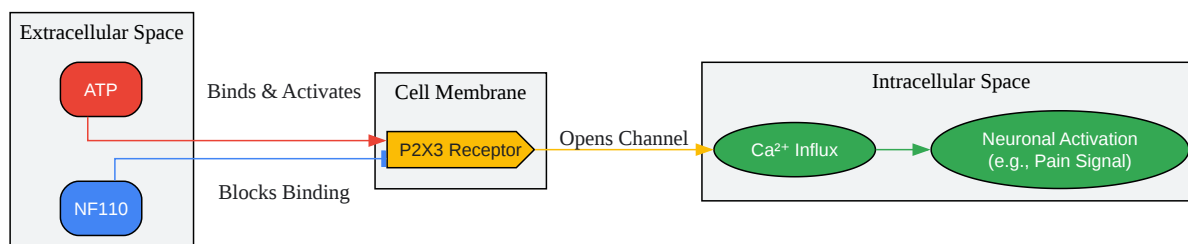
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A Head-to-Head Comparison of NF110 for Preclinical Research

For researchers and scientists engaged in drug development, the quality and consistency of chemical reagents are paramount. **NF110**, a potent and selective antagonist of the P2X3 receptor, is a critical tool in the study of pain, chronic cough, and other neurological conditions. [1] This guide provides a head-to-head comparison of **NF110** from various chemical suppliers, focusing on key data points to inform your procurement decisions. We also include a detailed experimental protocol for a key application of **NF110**.

Unraveling the Mechanism of Action of NF110

NF110 is a non-nucleotide antagonist that selectively targets the P2X3 receptor, an ATP-gated ion channel predominantly expressed on sensory neurons. By blocking the action of ATP on these receptors, **NF110** can inhibit the signaling pathways associated with pain and neuronal hypersensitization.



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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Head-to-head comparison of NF110 from different chemical suppliers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419100#head-to-head-comparison-of-nf110-from-different-chemical-suppliers]

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